

# Comprehensive Analytical Methods for 2-Fluorobutane Quantification

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## Compound Focus: 2-Fluorobutane

CAS No.: 359-01-3

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## Introduction

**2-Fluorobutane** is a volatile organic compound with specific applications in industrial and research settings. Its quantification demands precise and reliable analytical methods. This document details standardized protocols for accurate identification and measurement, primarily using **Gas Chromatography (GC)** coupled with various detectors. These methods are essential for ensuring compound purity and understanding its properties and behavior in different environments.

## Analytical Methods Overview

The table below summarizes the key analytical techniques used for **2-fluorobutane** identification and quantification:

**Table 1: Summary of Analytical Methods for 2-Fluorobutane**

Method	Application Context	Key Details & Conditions	Quantitative Data
Gas Chromatography with Flame	Analysis of C4 fluoride compounds in alkylation materials [1]	Developed for confirmation of 2-fluorobutane presence.	N/A

Method	Application Context	Key Details & Conditions	Quantitative Data
<b>Ionization Detection (GC-FID)</b>			
<b>GC Inductively Coupled Plasma Mass Spectrometry (GC-ICP-MS)</b>	Detection of trace elemental contaminants in high-purity 2-fluorobutane for semiconductor manufacturing [2]	Determines ultratrace metallic contaminants; uses <b>triple quadrupole (ICP-MS/MS)</b> for low detection limits; non-specific "compound independent" calibration (CIC) can be applied.	Achieves <b>part per trillion (ppt)</b> level detection limits for elements like Germanium and Arsenic [2].
<b>Nuclear Magnetic Resonance (NMR) Spectroscopy</b>	Structural identification and confirmation of synthesized 2-fluorobutane [3]	$^1\text{H-NMR}$ ( $\text{CDCl}_3$ , TMS): 0.88 (t, 3H), 1.17 (dq, 3H), 1.73 (m, 2H), 4.35 (m, 1H). $^{19}\text{F-NMR}$ ( $\text{CDCl}_3$ , $\text{CFCl}_3$ ): -173 (m, F).	Used for qualitative confirmation, not typically for direct quantification [3].
<b>Vibrational Spectroscopy (IR and Raman)</b>	Vibrational assignment and conformational stability study [4]	IR spectra ( $3500\text{-}50\text{ cm}^{-1}$ ) of gas and solid; Raman spectrum ( $3500\text{-}50\text{ cm}^{-1}$ ) of liquid; spectra also recorded in liquid krypton for variable temperature studies.	Identified three conformers with enthalpy differences and population estimates (e.g., <b>50% Me-trans</b> conformer at ambient temperature) [4].

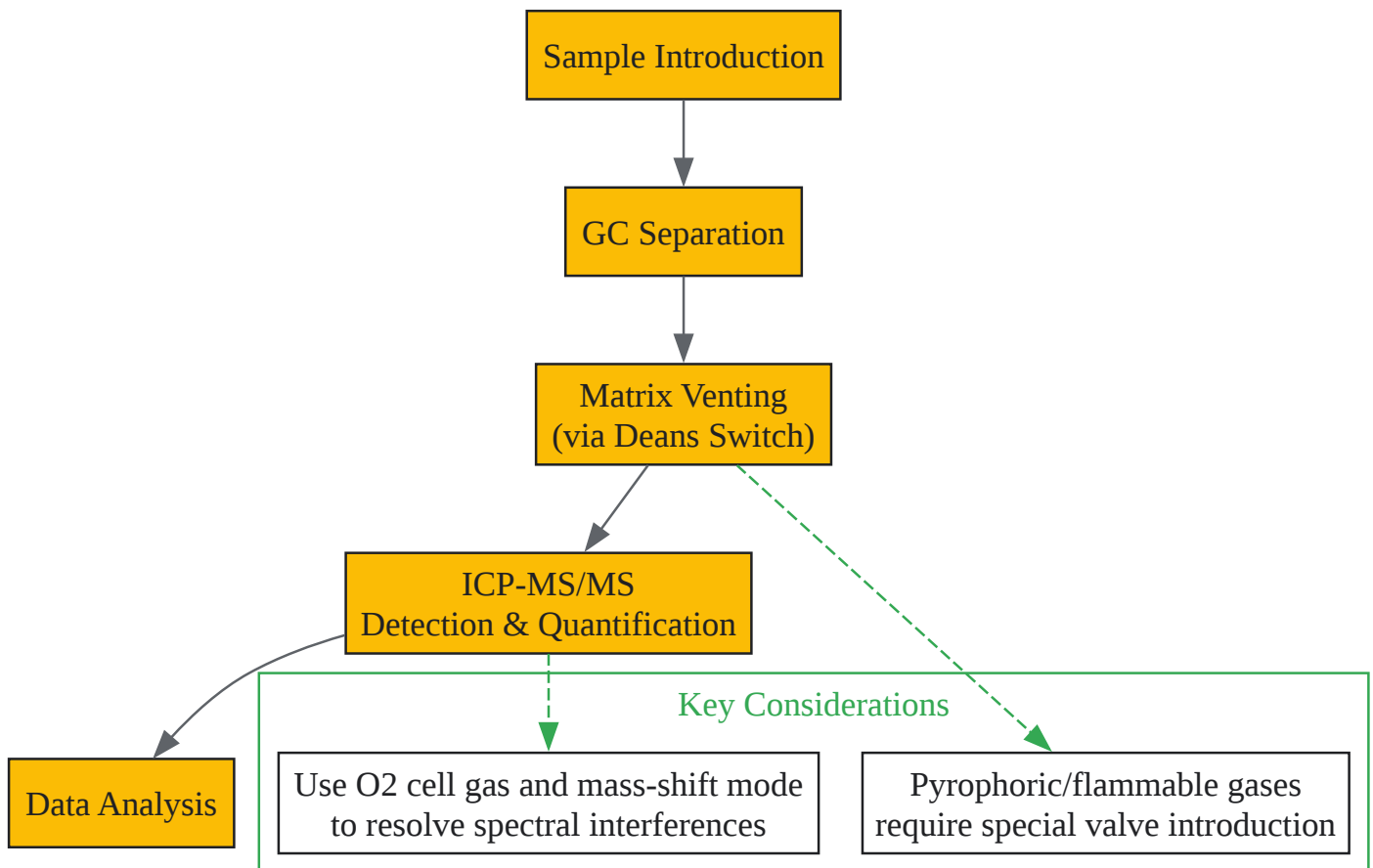
## Detailed Experimental Protocols

### Gas Chromatography for Purity Analysis

A method for the analysis of C4 fluoride compounds, including **2-fluorobutane**, in alkylation materials was developed using **GC/FID** [1]. While the search results do not provide full chromatographic parameters, this method confirms the presence of the compound.

## GC-ICP-MS for Trace Metal Analysis

This technique is vital for quantifying elemental impurities in high-purity **2-fluorobutane** used in electronics manufacturing [2]. The following workflow outlines the key steps:



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### Workflow Title: GC-ICP-MS Analysis of High-Purity 2-Fluorobutane

#### Experimental Procedure:

- **Sample Introduction:** For volatile liquids like **2-fluorobutane**, use a **high-pressure switching valve** for direct injection. If analyzing gaseous samples, employ a switching valve and loop to deliver a precise volume directly to the GC column [2].
- **GC Separation:** The specific column and temperature program depend on the target contaminants. For sulfur compounds in similar matrices, a **60 m x 0.53 mm i.d. mega-bore Plot U column** at **50 °C** with helium carrier gas has been used successfully [2].

- **Matrix Management:** Use a **Deans Switch** flow control device to divert the majority of the **2-fluorobutane** matrix to vent after its retention time is established. This prevents overloading the ICP-MS and protects the instrument [2].
- **ICP-MS/MS Detection:**
  - Utilize an **ICP-triple quadrupole (ICP-QQQ)** system.
  - For analyzing sulfur, use **O<sub>2</sub> as a cell gas** and measure the reaction product **32S<sup>+</sup> → 48SO<sup>+</sup>** (mass-shift mode) to eliminate spectral interference [2].
  - The technique allows for **compound-independent calibration (CIC)**, where calibration is based on the element rather than the specific molecule, simplifying analysis when standards are unavailable [2].

## Structural Confirmation by NMR Spectroscopy

For definitive identification of synthesized **2-fluorobutane**, NMR spectroscopy is the preferred method. The following are the characteristic spectral data [3]:

- **<sup>1</sup>H-NMR (CDCl<sub>3</sub>, TMS, δ ppm):**
  - **0.88** (t, 3H)
  - **1.17** (dq, 3H)
  - **1.73** (m, 2H)
  - **4.35** (m, 1H)
- **<sup>19</sup>F-NMR (CDCl<sub>3</sub>, CFC<sub>13</sub>, δ ppm):**
  - **-173** (m, F)

## Conformational Analysis by Vibrational Spectroscopy

Infrared and Raman spectroscopy provide insights into the molecular conformation of **2-fluorobutane** [4].

- **Spectral Collection:** Record IR spectra (3500-50 cm<sup>-1</sup>) for both gaseous and solid phases, and Raman spectra (3500-50 cm<sup>-1</sup>) for the liquid phase.
- **Variable-Temperature Studies:** Record spectra of the sample dissolved in liquid krypton over a range of -150 °C to -105 °C to study conformational stability.
- **Data Interpretation:** At ambient temperature, the population is estimated to be **50% Me-trans** conformer, **31% F-trans** conformer, and **19% H-trans** conformer. These populations are derived from enthalpy differences of 102 cm<sup>-1</sup> and 208 cm<sup>-1</sup> for the F-trans and H-trans forms, respectively, relative to the most stable Me-trans conformer [4].

## Conclusion

Robust quantification of **2-fluorobutane** is achievable through a combination of analytical techniques. **GC-FID** offers a straightforward approach for purity analysis, while **GC-ICP-MS** provides exceptional sensitivity for detecting trace metallic contaminants, which is critical for semiconductor applications. **NMR spectroscopy** remains the definitive method for structural confirmation, and **vibrational spectroscopy** offers valuable information on the compound's conformational stability. The protocols outlined provide researchers with a comprehensive toolkit for reliable analysis.

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